

Application Note: Bioassay for Circulating Thymic Factor (Thymulin) Activity

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Compound of Interest

Compound Name: *Thymic factor, circulating*

CAS No.: 78922-62-0

Cat. No.: B1511138

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Methodology: Rosette Inhibition Assay (Bach Method) Analyte: Thymulin (FTS - Facteur Thymique Sérique) Sensitivity: $\sim 10^{-14}$ M (Femtomolar range)

Introduction & Principle

Circulating Thymic Factor, now definitively identified as Thymulin, is a nonapeptide hormone (Glu-Ala-Lys-Ser-Gln-Gly-Gly-Ser-Asn) secreted by the thymic epithelium. It plays a critical role in T-cell differentiation, specifically inducing the expression of T-cell markers (such as Thy-1/Theta) on immature precursor cells.

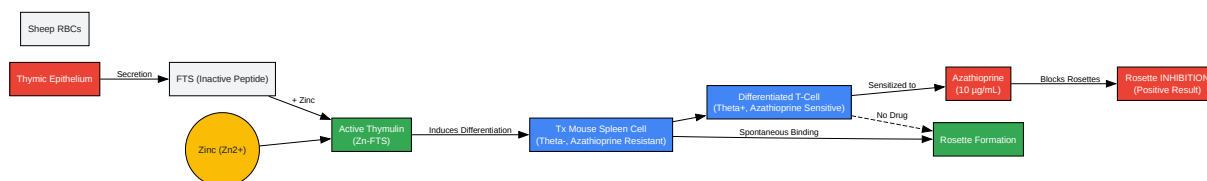
Crucial Mechanistic Insight: Thymulin is biologically active only when bound to Zinc in a 1:1 stoichiometric ratio. The standard ELISA detects the peptide sequence regardless of activity; however, the Bioassay described here is unique because it measures the functional, zinc-saturated form of the hormone.

The Mechanism of the Assay

The assay relies on the differential sensitivity of T-cell precursors to the immunosuppressive drug Azathioprine.

- **Baseline:** Spleen cells from adult thymectomized (Tx) mice contain immature T-cell precursors. These cells are Theta-negative and resistant to Azathioprine inhibition; they spontaneously form "rosettes" when mixed with Sheep Red Blood Cells (SRBCs).
- **Induction:** Upon incubation with active Thymulin, these precursors differentiate into Theta-positive cells.
- **Readout:** These newly differentiated Theta-positive cells become highly sensitive to Azathioprine. Consequently, in the presence of Azathioprine, rosette formation is inhibited.
- **Result:** The titer of Thymulin is defined as the highest dilution of serum that induces Azathioprine sensitivity (inhibiting rosette formation).

Biological Pathway Diagram



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Caption: Mechanism of the Bach Rosette Inhibition Assay. Active Thymulin converts resistant precursors into sensitive T-cells, allowing Azathioprine to block rosette formation.

Materials & Reagents

Biological Materials[1][2][3][4][5][6]

- **Mice:** C57BL/6 mice, adult (6–8 weeks). Must be thymectomized (Tx) 10–14 days prior to the assay to ensure clearance of endogenous thymulin.

- Indicator Cells: Sheep Red Blood Cells (SRBCs), stored in Alsever's solution. Wash 3x in HBSS before use.

Chemical Reagents

Reagent	Specification	Purpose
Azathioprine	Sodium salt, high purity	The inhibitory agent. Prepare fresh stock (1 mg/mL).
Hanks' Balanced Salt Solution (HBSS)	Ca ²⁺ /Mg ²⁺ free preferred for washing	Cell suspension medium.
Zinc Chloride (ZnCl ₂)	Analytical grade	To saturate FTS for "Total Thymulin" measurement.
Chelex 100 Resin	Bio-Rad (or equivalent)	To strip Zinc for specificity controls (creates inactive FTS).
Fetal Calf Serum (FCS)	Heat-inactivated, adsorbed	Supplement for medium (must be adsorbed against SRBCs to prevent non-specific clumping).

Detailed Experimental Protocol

Part A: Preparation of Spleen Cells (The "Detector" System)

Timing: 1 Hour | Temperature: 4°C (Ice)

- Sacrifice the thymectomized (Tx) mouse by cervical dislocation.
- Aseptically remove the spleen and place it in cold HBSS.
- Gently homogenize the spleen using a glass tissue grinder or by mashing through a 70 µm nylon cell strainer into cold HBSS.
- Crucial Step: Do not lyse red blood cells with ammonium chloride, as this can damage the fragile precursor lymphocytes. Instead, separate lymphocytes by density gradient

centrifugation (e.g., Ficoll-Paque) OR simply wash the whole spleen suspension if the SRBC background is manageable (classic method often uses whole spleen suspension).

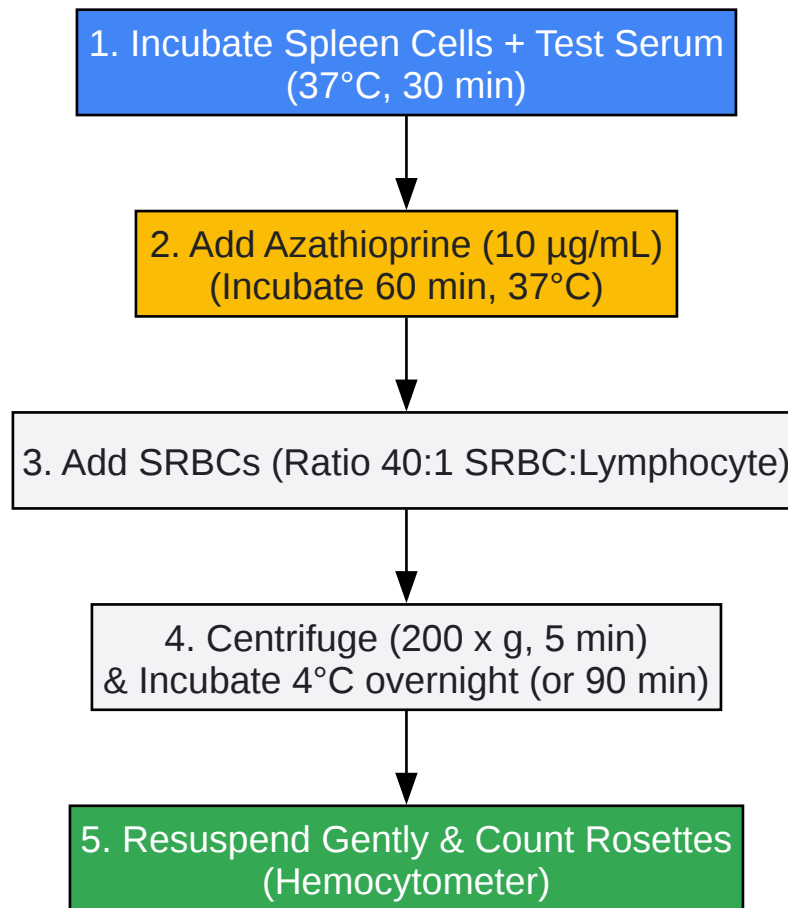
- Wash cells 3 times in HBSS (Centrifuge 200 x g, 10 min, 4°C).
- Resuspend final pellet to a concentration of 5×10^6 cells/mL in HBSS.

Part B: Sample Preparation

Differentiation of Total vs. Active Thymulin

- For Active Thymulin (Circulating): Use serum/plasma directly.
- For Total Thymulin (Reserve Capacity): Mix serum with ZnCl_2 (final concentration 10^{-7} M) and incubate for 20 minutes at room temperature. This activates any zinc-free FTS.
- Specificity Control: Treat a serum aliquot with Chelex 100 (50 mg/mL) for 30 minutes to strip zinc. The biological activity should disappear.

Part C: The Rosette Inhibition Assay (Workflow)



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Caption: Step-by-step workflow for the Rosette Inhibition Assay.

Protocol Steps:

- Serial Dilution: Prepare serial log₂ dilutions of the test serum in HBSS (e.g., 1/2 to 1/128).
- Incubation 1 (Induction): In hemolysis tubes (glass, 75x12mm), mix:
 - 100 µL Spleen cell suspension (5×10^5 cells).
 - 100 µL Diluted Test Serum (or Control).
 - Incubate for 30 minutes at 37°C.
- Incubation 2 (Sensitivity Check): Add 10 µg/mL Azathioprine (100 µL of a prepared stock) to each tube.

- Note: The concentration of Azathioprine must be calibrated. It should be the minimal dose that does not inhibit rosettes in saline-treated Tx cells but does inhibit rosettes in Thymulin-treated cells. 10 µg/mL is the standard starting point.
- Incubate for 60 minutes at 37°C.
- Rosette Formation: Add 100 µL of SRBC suspension (1-2% v/v). Ratio should be roughly 40 SRBCs per lymphocyte.
- Pelleting: Centrifuge tubes at 200 x g for 5 minutes at 4°C.
- Stabilization: Incubate the pellets undisturbed at 4°C for 90 minutes (or overnight for convenience).
- Reading: Gently resuspend the pellet by rotating the tube (do not vortex). Place a drop on a hemocytometer.
- Counting: Count 200 lymphocytes. A Rosette is defined as a lymphocyte with ≥3 SRBCs attached.

Data Analysis & Interpretation

Calculate the percentage of Rosette-Forming Cells (RFCs) for each dilution.

Condition	Expected RFC %	Interpretation
Negative Control (Saline + Azathioprine)	High (~15-25%)	Cells remain resistant; Rosettes form.
Positive Control (Synthetic Thymulin + Azathioprine)	Low (< 50% of Control)	Cells differentiate; Rosettes inhibited.
Test Sample	Drops from High to Low	Titer = Highest dilution with <50% of control RFCs.

Calculation: The Titer is the inverse of the highest dilution that causes significant inhibition (usually defined as inhibition of rosette numbers by >50% compared to the saline control).

- Example: If saline control has 20 rosettes, and dilution 1/64 has 8 rosettes, but dilution 1/128 has 18 rosettes, the titer is 1/64.

Troubleshooting & Quality Control

Critical Control Points[7]

- Zinc Contamination: Glassware must be acid-washed. Trace zinc in buffers can activate inactive FTS, leading to false "active" readings. Use plasticware where possible or acid-washed glass.
- Azathioprine Stability: Azathioprine is light-sensitive. Prepare solutions immediately before use and keep in the dark.
- Mouse Age: Mice must be adult (Tx performed at 6+ weeks). Neonatal thymectomy results in severe wasting disease and poor spleen cell viability.

Troubleshooting Matrix

Issue	Probable Cause	Corrective Action
No Inhibition in Positive Control	Azathioprine inactive or dose too low.	Prepare fresh Azathioprine; titration curve (1–50 µg/mL).
High Inhibition in Negative Control	Spleen cells not from Tx mice; Residual Thymulin.	Ensure mice were Tx >10 days ago. Check for incomplete thymectomy.
Inconsistent Rosettes	SRBC quality poor; Rough handling.	Use fresh SRBC (<2 weeks old). Resuspend pellets very gently.

References

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